

Timepidium bromide pharmacokinetics absorption distribution

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Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

Cat. No.: S006984

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Chemical and Pharmacological Profile

The table below summarizes the core chemical and known pharmacological information for **Timepidium Bromide**:

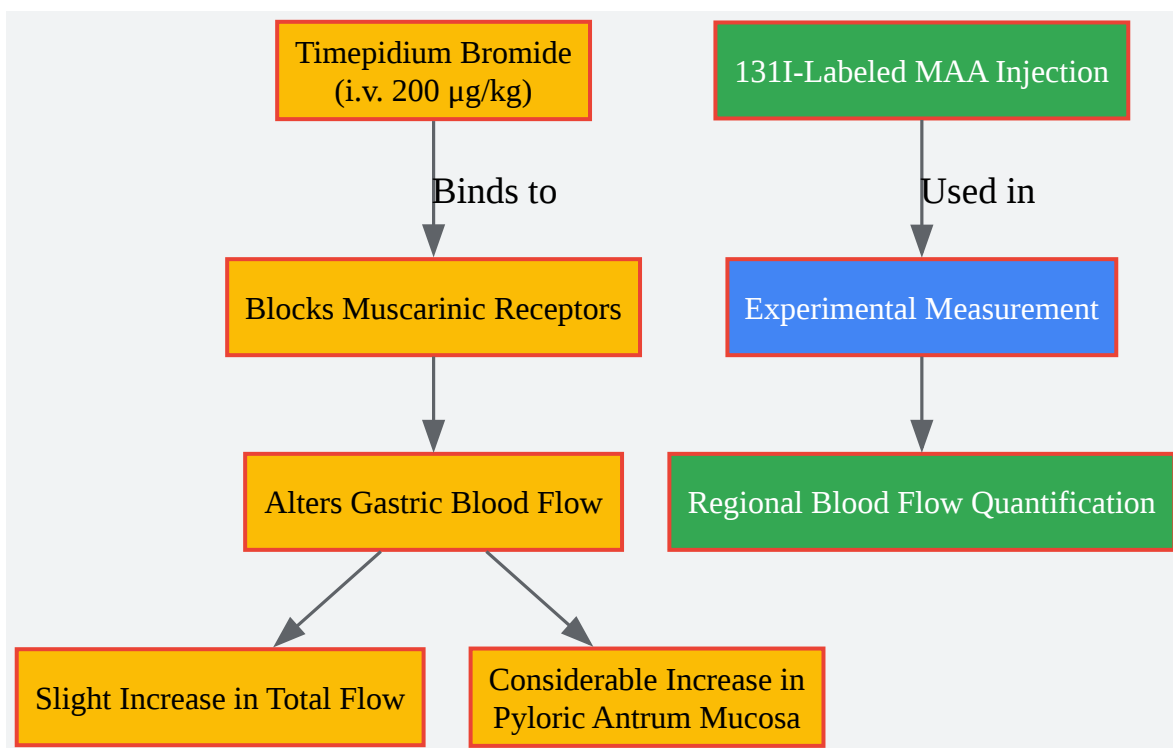
Property	Description
IUPAC Name	1,1-Dimethyl-5-methoxy-3-(dithien-2-ylmethylene)piperidinium bromide [1]
Molecular Formula	C ₁₇ H ₂₂ BrNOS ₂ [2] [1] [3]
Molecular Weight	400.4 g/mol [2] [1]
CAS Registry Number	35035-05-3 [2] [1]
Pharmacological Class	Anticholinergic / Antispasmodic Agent [4] [2] [1]
Mechanism of Action	Blocks acetylcholine at muscarinic receptors [1]
Primary Indication	Treatment of irritable bowel syndrome and gastrointestinal disorders [1]

Documented Experimental Findings

An animal study offers limited insight into its physiological effects, though not its direct pharmacokinetic parameters [4] [5] [6].

- **Experimental Subject:** Rabbits [4] [5]
- **Methodology:** Gastric and duodenal blood flow distribution was measured using **¹³¹I-labeled macroaggregated human serum albumin (MAA)** after intravenous administration [4] [5].
- **Key Findings:**
 - Intravenous **Timepidium Bromide** (200 µg/kg) produced a **slight increase in total gastric blood flow**, with a **considerable increase in the mucosal layer of the pyloric antrum** [4] [5] [2].
 - The study suggested that the drug's effects on gastric blood flow are mediated through **muscarinic receptors** [4] [5] [6].

The following diagram illustrates the proposed mechanism and experimental workflow based on the rabbit study:



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> Proposed mechanism and measurement of **Timepidium Bromide's** effect on gastric blood flow.

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References

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